

In-depth Technical Guide: N-Boc-6-methyl-L-tryptophan

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Compound of Interest

Compound Name: *N-Boc-6-methyl-L-tryptophan*

Cat. No.: B15360770

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Boc-6-methyl-L-tryptophan is a chemically modified derivative of the essential amino acid L-tryptophan. The introduction of a tert-butyloxycarbonyl (Boc) protecting group on the alpha-amino group and a methyl group at the 6-position of the indole ring allows for its use as a specialized building block in peptide synthesis and medicinal chemistry. This guide provides a comprehensive overview of its chemical properties, synthesis, and potential applications, with a focus on experimental protocols and relevant biological pathways.

Chemical and Physical Properties

A precise CAS Number for **N-Boc-6-methyl-L-tryptophan** is not readily available in public databases. However, related compounds provide context for its expected properties. For instance, the closely related N-Boc-L-tryptophan methyl ester has a CAS number of 33900-28-6.^{[1][2][3][4]} Key properties of similar tryptophan derivatives are summarized below.

Property	Value (for related compounds)	Reference
Molecular Formula	C ₁₇ H ₂₂ N ₂ O ₄ (N-Boc-L-tryptophan methyl ester)	[1] [2] [3]
Molecular Weight	318.37 g/mol (N-Boc-L-tryptophan methyl ester)	[2] [3]
Appearance	White to off-white powder	[4]
Purity	≥ 95.0% (HPLC)	[1] [4]
Melting Point	145 - 150 °C (N α -Boc-L-tryptophan methyl ester)	[4]
Storage Conditions	0 - 8 °C	[4]

Experimental Protocols

Synthesis of N-Boc-Protected Tryptophan Derivatives

The following is a general procedure for the N-Boc protection of tryptophan, which can be adapted for 6-methyl-L-tryptophan.

Materials:

- L-tryptophan derivative
- Di-tert-butyl dicarbonate (Boc)₂O
- Tetrahydrofuran (THF)
- Dichloromethane
- Deionized water
- Brine
- Anhydrous MgSO₄

Procedure:

- Dissolve the tryptophan derivative in THF.
- Add di-tert-butyl dicarbonate to the solution in one portion.
- Stir the reaction mixture at 0°C for at least 2 hours, then allow it to warm to room temperature over 4 hours.
- Monitor the reaction for completion using Thin Layer Chromatography (TLC).
- Once the conversion to the N-Boc-protected amine is complete, remove the THF under reduced pressure (in vacuo).
- Extract the crude material with dichloromethane (20 mL).
- Wash the organic layer twice with deionized water (2 x 10 mL) and once with brine (1 x 10 mL).
- Dry the organic layer over anhydrous MgSO₄, filter, and concentrate under low vacuum using a rotary evaporator to yield the N-Boc-protected product.^[5]

Deprotection of the N-Boc Group

A mild method for the deprotection of the N-Boc group using oxalyl chloride in methanol is described below. This method is an alternative to traditional acid-mediated protocols.

Materials:

- N-Boc-tryptophan derivative
- Oxalyl chloride
- Methanol

Procedure:

- Dissolve the N-Boc-tryptophan derivative in methanol.

- Add oxalyl chloride to the solution.
- Monitor the reaction at room temperature for 1-4 hours.
- The reaction progress can be monitored by TLC to confirm the complete conversion to the deprotected amine.[\[5\]](#)[\[6\]](#)

This method has been shown to be effective for the complete deprotection of N-Boc-L-tryptophan within 3 hours, whereas traditional HCl-methanol systems may not show observable deprotection under similar conditions.[\[5\]](#)

Biological Context: Tryptophan Metabolism

N-Boc-6-methyl-L-tryptophan, as a derivative of tryptophan, is relevant to the study of tryptophan metabolism. The major metabolic route for tryptophan is the kynurenine pathway, which is involved in the synthesis of several neuroactive compounds and nicotinamide adenine dinucleotide (NAD⁺).[\[7\]](#)[\[8\]](#)

The Kynurenine Pathway

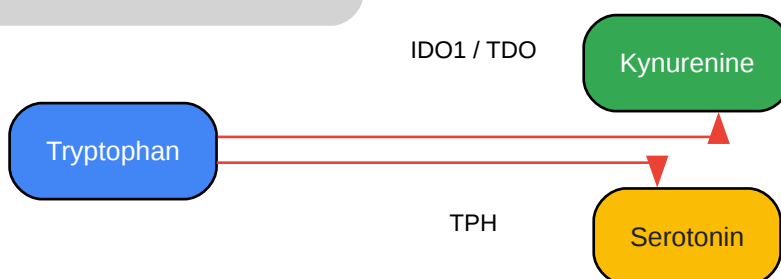
The metabolism of tryptophan is initiated by the enzymes indoleamine 2,3-dioxygenase (IDO1) and tryptophan 2,3-dioxygenase (TDO), which convert tryptophan to kynurenine.[\[7\]](#)[\[9\]](#) This pathway is crucial in various physiological and pathological states, including immune responses and neurological disorders.[\[8\]](#)[\[9\]](#)

Below is a simplified diagram of the initial steps of the kynurenine pathway.

Tryptophan Hydroxylase (TPH)

Tryptophan 2,3-dioxygenase (TDO)

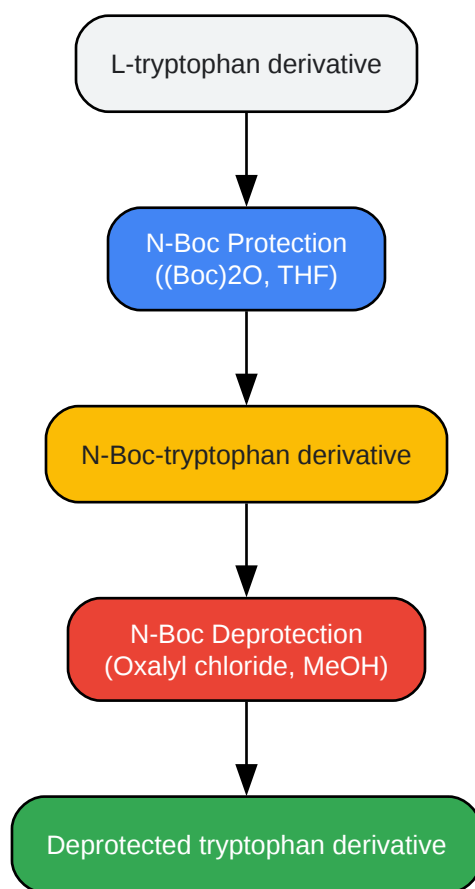
Indoleamine 2,3-dioxygenase (IDO1)

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Caption: Initial steps of tryptophan metabolism.

Experimental Workflow: Synthesis and Deprotection

The following diagram illustrates a typical workflow for the synthesis and subsequent deprotection of an N-Boc protected tryptophan derivative.



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Caption: Workflow for N-Boc protection and deprotection.

Applications in Research and Drug Development

N-Boc protected amino acids, including derivatives of tryptophan, are fundamental reagents in solid-phase peptide synthesis (SPPS). The Boc group serves to temporarily block the reactivity of the N-terminus, allowing for the sequential addition of amino acids to a growing peptide chain. The 6-methyl substitution on the indole ring can be used to probe structure-activity relationships (SAR) of tryptophan-containing peptides, potentially influencing their binding affinity, selectivity, and metabolic stability.

Potential research applications include:

- Peptide Synthesis: Incorporation into novel peptide sequences to develop therapeutic agents.^[4]

- Drug Development: Serving as a scaffold for the synthesis of small molecule drugs targeting various biological pathways.[4]
- Biochemical Research: Use in studies of protein-protein interactions and enzyme mechanisms involving tryptophan residues.[4]

The selective modification at the 6-position of the indole ring may offer advantages in designing molecules with altered electronic properties or steric profiles, which can be critical for modulating biological activity. Further research into the specific properties and applications of **N-Boc-6-methyl-L-tryptophan** is warranted to fully elucidate its potential in the fields of chemistry and pharmacology.

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